

Application Notes and Protocols: Oxalic Acid

Leaching of Metals from Ores

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Compound of Interest

Compound Name: Oxalic Acid (calcium)

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the leaching of various metals from ores and other materials using oxalic acid. Oxalic acid, a dicarboxylic acid, serves as a promising and environmentally benign lixiviant for the extraction of a wide range of metals. Its ability to act as both a leaching and precipitating agent offers unique advantages in hydrometallurgical processes.^{[1][2][3]} This compilation is intended to be a valuable resource for professionals in metallurgy, recycling, and environmental remediation.

Overview of Oxalic Acid Leaching

Oxalic acid is an effective leaching agent for various metals due to its chelating and reducing properties.^[1] It has been successfully employed in the recovery of valuable metals from spent lithium-ion batteries, industrial wastes, and low-grade ores.^{[1][2]} The efficiency of oxalic acid leaching is influenced by several key parameters, including temperature, acid concentration, solid-to-liquid ratio, and reaction time.

Data Presentation: Leaching Efficiencies and Optimal Conditions

The following tables summarize the quantitative data from various studies on the oxalic acid leaching of different metals.

Table 1: Leaching of Cobalt and Lithium from Spent Lithium-Ion Batteries (LIBs)

Metal	Leaching Efficiency (%)	Temperature (°C)	Time (min)	Solid-to-Liquid Ratio (g/L)	Oxalic Acid Concentration	Source
Cobalt	~97	95	150	15	Not Specified	[4]
Lithium	~98	95	150	15	Not Specified	[4]
Cobalt	100	90	240	1-2 wt.%	1:1 molar ratio with Choline Chloride	[5] [6]
Lithium	100	90	60-90	1-2 wt.%	1:1 molar ratio with Choline Chloride	[5] [6]
Cobalt	>95	80	360	0.2 g LiCoO ₂	0.5 M Glycine + 0.02 M Ascorbic Acid	[7]

Table 2: Leaching of Other Metals from Various Ores and Wastes

Metal	Ore/Waste Material	Leaching Efficiency (%)	Temperature (°C)	Time (h)	Solid-to-Liquid Ratio	Oxalic Acid Concentration	Source
Zinc	Low-Grade Zinc Oxide Ore	67.43 (Batch)	50	Not Specified	1:10	6% (w/w)	[8]
Zinc	Low-Grade Zinc Oxide Ore	94.42 (Column)	Not Specified	144	Not Specified	6% (w/w)	[8]
Aluminum	Industrial Black Dross	75.2	75	3	20:1	0.5 mol/dm ³	[9]
Chromium	Contaminated Soil	High (not quantified)	Not Specified	Not Specified	Not Specified	Not Specified	[10][11][12]
Rare Earth Elements (REEs)	Spent NdFeB Magnets	93-98.1	90	6	60 mL/g	Stoichiometric to 1.4x Stoichiometric	[13]
Manganese	Low-Grade Manganese Ore	66	Not Specified	Not Specified	Not Specified	2 M	[14]

Lithium,		99.26,				20 g/L	
Nickel,	Spent	98.41,				(with 2.5	[15]
Cobalt,	Ternary	96.95,	85	1.67	10 mL/g	mol/L	
Manganese	LIBs	97.54				H ₂ SO ₄)	
se							

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the literature.

Protocol for Leaching of Cobalt and Lithium from Spent Lithium-Ion Batteries

This protocol is based on the work of Wang et al. (2015) and Zhao et al. (2023).[\[4\]](#)[\[5\]](#)

Objective: To recover cobalt and lithium from the cathode material of spent lithium-ion batteries.

Materials:

- Spent lithium-ion batteries
- Oxalic acid (H₂C₂O₄)
- Deionized water
- Beakers or flasks
- Heating mantle with magnetic stirrer
- Thermometer
- Filtration apparatus (e.g., vacuum filtration)
- Drying oven

Procedure:

- Preparation of Cathode Material:

- Dismantle spent LIBs to separate the cathode foils.
- The active cathode material, typically containing LiCoO_2 , is scraped from the aluminum foil.
- The collected cathode powder is dried in an oven to remove any moisture.
- Leaching Process:
 - Prepare an oxalic acid solution of the desired concentration.
 - In a beaker or flask, add the prepared cathode powder to the oxalic acid solution to achieve a solid-to-liquid ratio of 15 g/L.[\[4\]](#)
 - Place the beaker on a heating mantle with a magnetic stirrer.
 - Heat the solution to 95°C while continuously stirring at a moderate speed (e.g., 400 rpm).[\[4\]](#)[\[5\]](#)
 - Maintain these conditions for 150 minutes to allow for the leaching reaction to proceed to completion.[\[4\]](#)
- Separation and Recovery:
 - After the leaching period, allow the solution to cool.
 - Separate the solid residue (precipitated cobalt oxalate) from the liquid leachate (containing dissolved lithium) by filtration.
 - The solid cobalt oxalate can be washed with deionized water and dried.
 - Lithium can be recovered from the filtrate through subsequent precipitation or other purification methods.

Protocol for Leaching of Zinc from Low-Grade Zinc Oxide Ore

This protocol is based on the findings of a study on zinc recovery from low-grade oxide ore.[\[8\]](#)

Objective: To extract zinc from low-grade zinc oxide ore using oxalic acid.

Materials:

- Low-grade zinc oxide ore, finely ground
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
- Deionized water
- Erlenmeyer flasks or beakers
- Shaking incubator or magnetic stirrer with hotplate
- Filtration apparatus
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma (ICP) for analysis

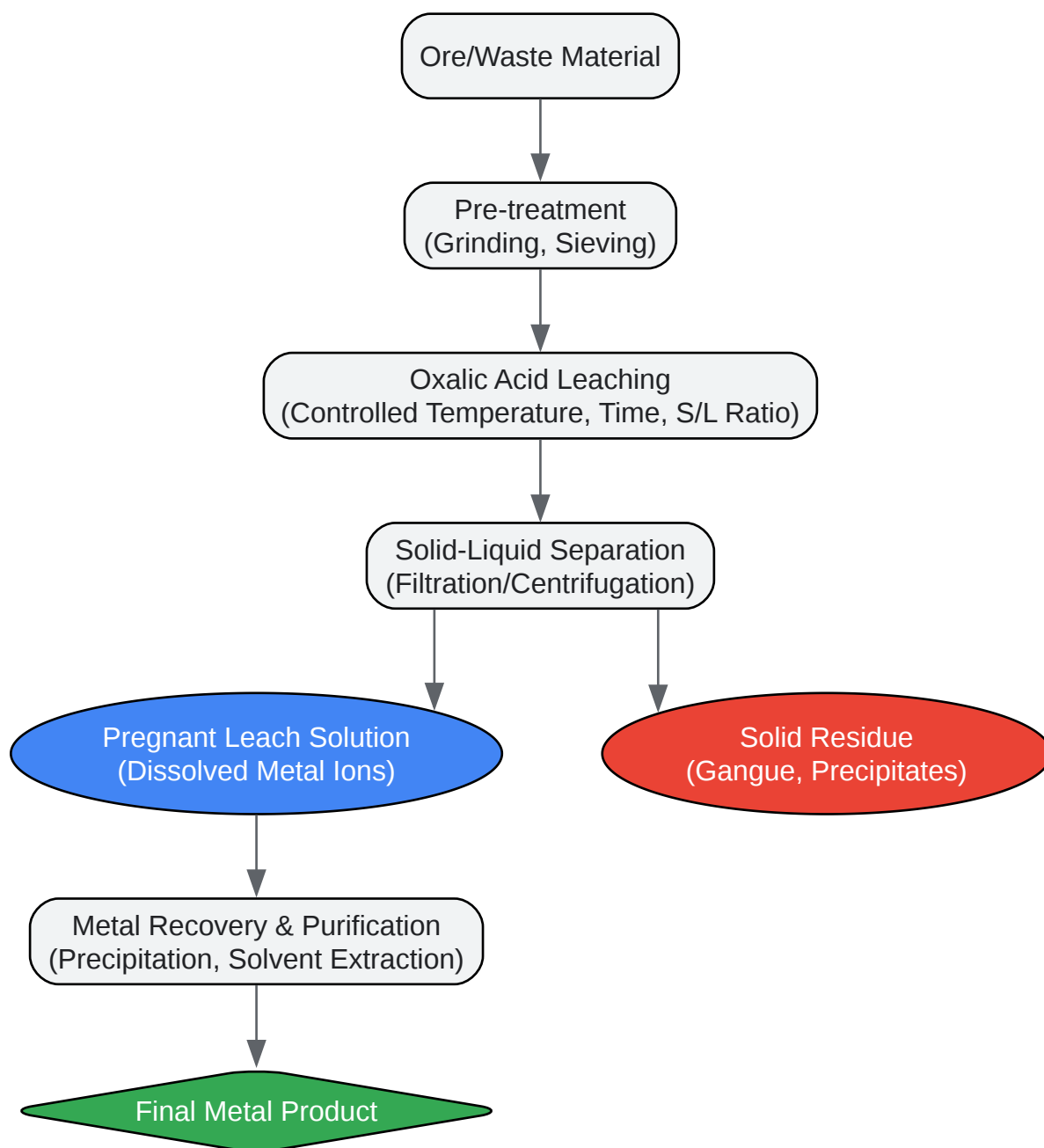
Procedure:

- Ore Preparation:
 - The low-grade zinc oxide ore is crushed and ground to a fine powder to increase the surface area for leaching.
- Batch Leaching Experiment:
 - Prepare a 6% (w/w) oxalic acid solution.
 - In an Erlenmeyer flask, mix the ground ore with the oxalic acid solution to a solid-to-liquid ratio of 1:10.[8]
 - Place the flask in a shaking incubator or on a magnetic stirrer with a hotplate set to 50°C. [8]
 - Agitate the mixture at a constant rate (e.g., 300 rpm) for a predetermined time.[8]
 - After leaching, filter the slurry to separate the pregnant leach solution from the solid residue.

- Analyze the zinc concentration in the pregnant leach solution using AAS or ICP to determine the leaching efficiency.
- Column Leaching Experiment (for higher recovery):
 - Pack a column of suitable dimensions (e.g., 150 cm long, 5 cm i.d.) with the ground ore.[8]
 - Prepare a 6% (w/w) oxalic acid solution.
 - Percolate the oxalic acid solution through the ore column at a controlled flow rate.
 - Collect the leachate at the bottom of the column over a period of 144 hours.[8]
 - Analyze the collected leachate for zinc concentration to determine the overall recovery.

Visualizations

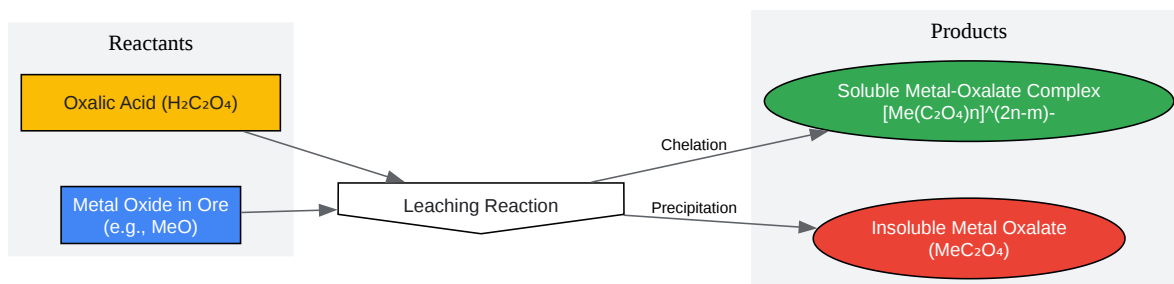
Experimental Workflow for Metal Leaching from Ores



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Caption: General experimental workflow for oxalic acid leaching of metals.

Signaling Pathway of Oxalic Acid Leaching Chemistry



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Caption: Chemical pathways in oxalic acid leaching of metal oxides.

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